UPLC-MS/MS analysis of Losartan impurities

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Compound of Interest

Compound Name:	*Losartan Methyl Ether*
CAS No.:	*114798-94-6*
Cat. No.:	*B600983*

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An Application Note for the Analysis of Losartan Impurities by UPLC-MS/MS

Title: A Robust and Sensitive UPLC-MS/MS Method for the Identification and Quantification of Process-Related and Genotoxic Impurities in Losartan

Abstract

This application note details a validated, high-performance Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the simultaneous analysis of Losartan and its critical impurities. In response to heightened regulatory scrutiny concerning impurities in pharmaceutical products, particularly genotoxic nitrosamines, this guide provides a comprehensive protocol for researchers, quality control analysts, and drug development professionals. We will explore the scientific rationale behind the method's development, from sample preparation to instrument parameters, ensuring both high sensitivity and robust performance. The protocol is designed to meet and exceed the stringent requirements set by regulatory bodies like the U.S. Food and Drug Administration (FDA) for impurity testing.

Introduction: The Imperative for Impurity Profiling

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Losartan is an angiotensin II receptor antagonist widely prescribed for the treatment of hypertension.[1][2] The purity of the Active Pharmaceutical Ingredient (API) and the final drug product is a critical quality attribute, directly impacting safety and efficacy.[3] Impurities can arise from various sources, including the synthetic route (process-related impurities), degradation of the drug substance over time (degradation products), or inadvertent introduction of contaminants.[4][5]

In recent years, the discovery of potentially carcinogenic nitrosamine impurities (e.g., N-Nitroso-dimethylamine, NDMA) in several 'sartan' class medications has led to global drug recalls and a fundamental shift in regulatory expectations.[6] This has underscored the necessity for highly sensitive and specific analytical methods capable of detecting impurities at trace levels.

UPLC-MS/MS has emerged as the gold standard for this task. The UPLC system provides rapid, high-resolution chromatographic separation, while the tandem mass spectrometer offers unparalleled sensitivity and selectivity through techniques like Multiple Reaction Monitoring (MRM), allowing for precise quantification even in complex sample matrices.[2][7] This document provides a field-proven protocol, explaining the causality behind each step to ensure reliable and reproducible results.

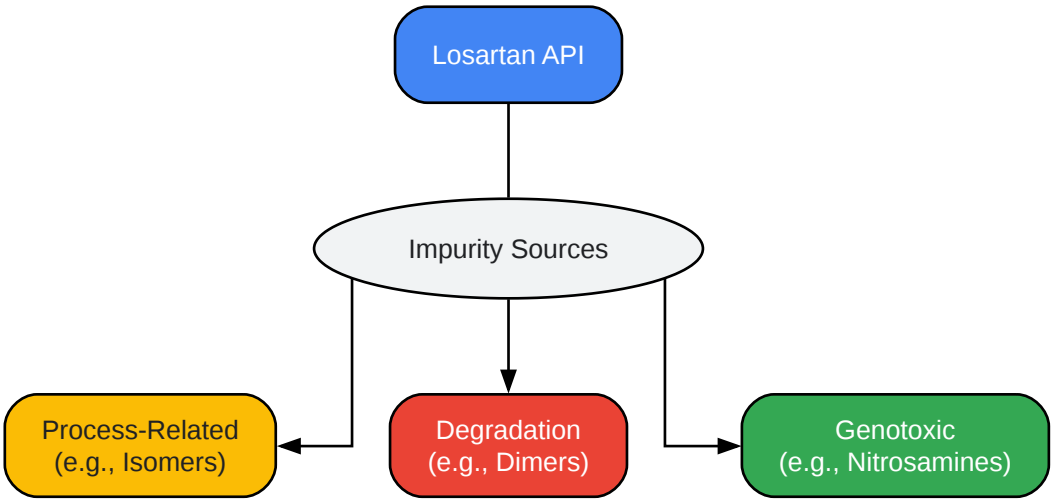
Understanding Losartan Impurities

A comprehensive analytical approach requires understanding the nature of the target impurities. Losartan impurities can be broadly categorized:

- Process-Related Impurities: These are by-products or intermediates formed during the synthesis of the Losartan API.[5][8] Examples include isomeric impurities (e.g., Impurity C) and precursors.[5][9]
- Degradation Products: These form when Losartan is exposed to stress conditions like acid, base, oxidation, or heat.[5][10] Notable examples include the Losartan dimers (Impurity L and M), which can form under acidic conditions.[4][5][11]
- Genotoxic Impurities: This class, which includes nitrosamines like NDMA, NDEA, and NMBA, is of particular concern due to its potential to be carcinogenic even at very low levels.[6] Their presence is often linked to specific reagents and solvents used in the API synthesis process.

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The following diagram illustrates the relationship between the parent drug and its key impurity classes.



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Caption: Logical relationship between Losartan and its impurity classes.

Analytical Strategy: Why UPLC-MS/MS?

The selection of UPLC-MS/MS is a deliberate choice driven by the need for specificity, sensitivity, and speed.

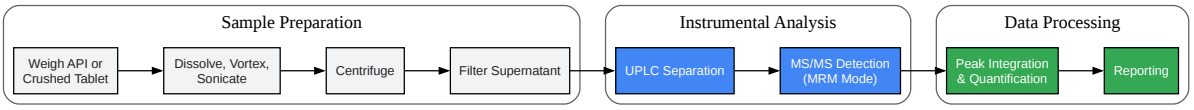
- Expertise & Rationale:
  - UPLC: Compared to conventional HPLC, UPLC utilizes columns with smaller particle sizes (<2 µm), enabling higher separation efficiency, better resolution, and significantly shorter run times. This is critical for resolving closely related isomers and analyzing a high throughput of samples.[12]
  - Tandem Mass Spectrometry (MS/MS): For impurity analysis, MS/MS is superior to UV detection. Its high selectivity allows for the differentiation of compounds with identical molecular weights (isomers) based on their unique fragmentation patterns. The MRM mode provides a highly sensitive and specific quantitative tool, filtering out matrix interference and achieving the low limits of detection (LOD) and quantitation (LOQ)

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required by regulatory bodies.[2][6] For instance, LOQs at or below 0.03 ppm are often required for nitrosamines, a benchmark achievable with modern MS/MS systems.[6]

- Ionization: Electrospray Ionization (ESI) is the preferred technique as Losartan and its related compounds readily form protonated molecules $[M+H]^+$ in the positive ion mode, leading to a strong and stable signal.[2][13]

The overall analytical workflow is depicted below.



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Caption: General experimental workflow for UPLC-MS/MS impurity analysis.

Experimental Protocols

This section provides detailed, step-by-step methodologies for sample preparation and instrumental analysis.

PART A: Sample Preparation Protocol

The goal of sample preparation is to efficiently extract the analytes of interest from the sample matrix while minimizing interferences.

Protocol 1: Losartan Drug Substance (API)

- Accurately weigh 100 mg (± 2 mg) of the Losartan Potassium API into a 15 mL polypropylene centrifuge tube.[14]
- Add 10 mL of a methanol:water (5:95 v/v) solution as the sample diluent.[6]
- Vortex the tube for 2 minutes to ensure complete dissolution.

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- Sonicate the sample for 15 minutes.[6]
- Centrifuge the sample at 9,000 rpm for 15 minutes to pellet any insoluble material.[6]
- Carefully collect the supernatant and filter it through a 0.22 µm nylon syringe filter into a UPLC vial for analysis.[6]

Protocol 2: Losartan Drug Product (Tablets)

- Weigh and crush a single Losartan tablet (e.g., 100 mg potency) into a fine, homogenous powder.[6]
- Accurately weigh a portion of the powder equivalent to 100 mg of Losartan API and transfer it to a 50 mL centrifuge tube.
- Add 5.0 mL of ultra-pure water and place the tube in an ultrasonic bath for 10 minutes to allow the tablet to swell and disintegrate.[13]
- Add 45.0 mL of methanol to the tube (for a 100 mg tablet) to precipitate excipients.[13]
- Vortex the suspension vigorously for 2 minutes, then centrifuge at high speed (e.g., 17,500 x g) for 10 minutes.[13]
- Perform a serial dilution: Mix 100 µL of the supernatant with 900 µL of methanol. Centrifuge again.[13]
- Transfer 100 µL of the resulting supernatant into a UPLC vial and add 900 µL of methanol, resulting in a final concentration suitable for injection (e.g., ~0.02 mg/mL).[13]
- Filter the final diluted sample through a 0.22 µm nylon filter if any particulates are visible.

PART B: UPLC-MS/MS Method Parameters

These parameters provide a robust starting point and should be optimized for the specific instrument and impurities of interest.

Table 1: UPLC System and Chromatographic Conditions

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Parameter	Setting	Rationale
UPLC System	**Waters ACQUITY UPLC I-Class or equivalent[6]**	**Provides high pressure and low delay volume for optimal performance.**
Column	Atlantis Premier BEH C18 AX (2.1 x 100 mm, 1.7 µm)[6]	C18 chemistry provides excellent retention for Losartan. The AX phase offers superior retention for polar nitrosamines like NDMA.
Mobile Phase A	0.1% Formic Acid in Water[13]	Acidified mobile phase promotes good peak shape and ionization efficiency.
Mobile Phase B	0.1% Formic Acid in Acetonitrile[13]	Acetonitrile is a common organic modifier providing good elution strength.
Flow Rate	0.6 mL/min[13]	Appropriate for a 2.1 mm ID column, ensuring sharp peaks.
Gradient Elution	0-1 min: 15% B1-7 min: 15% to 100% B7-9.5 min: Hold at 100% B9.5-10 min: 100% to 15% B10-13 min: Hold at 15% B (Re-equilibration)[13]	A gradient is essential to elute both early-eluting polar impurities and late-eluting non-polar compounds within a reasonable time.
Column Temp.	40 °C[13]	Elevated temperature reduces viscosity and improves peak shape.
Autosampler Temp.	8 °C[13]	Maintains sample integrity during the analytical sequence.

| Injection Volume | 10 µL[13] | Balances sensitivity with the risk of column overloading. |

Table 2: Triple Quadrupole MS/MS Parameters (Example)

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Parameter	Setting	Rationale
MS System	**Xevo TQ-S micro or equivalent[6]**	**A sensitive triple quadrupole instrument capable of high-speed MRM acquisition.**
Ionization Mode	Electrospray Ionization (ESI), Positive[2][13]	Losartan and its impurities readily form $[M+H]^+$ ions.
Capillary Voltage	1.0 - 3.0 kV	Optimized to maximize ion generation and stability.
Source Temp.	120 - 150 °C[2]	Helps in the desolvation process without causing thermal degradation.
Desolvation Temp.	350 - 450 °C[2][13]	Efficiently removes solvent from the ionized droplets.
Cone Gas Flow	30 - 50 L/Hr[2]	Aids in desolvation and prevents solvent clusters from entering the mass analyzer.
Desolvation Gas	650 - 800 L/Hr[2]	High flow of nitrogen gas to complete the desolvation process.

| Acquisition Mode | Multiple Reaction Monitoring (MRM) | Provides maximum sensitivity and selectivity for quantification. |

Table 3: Example MRM Transitions for Losartan and Key Impurities

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Compound	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Losartan	**423.4[1]**	**207.2[1]**	**30[2]**	**37[2]**
EXP3174 (Metabolite)	437.0[2]	207.0[10]	32[2]	24[2]
NDMA	75.1	43.1	Optimized	Optimized
NDEA	103.1	43.1	Optimized	Optimized
Losartan Dimer (M/L)	827.8[4]	423.2	Optimized	Optimized

Note: Cone voltage and collision energy are instrument-dependent and must be optimized for each compound to achieve the most stable and intense signal.

Method Validation Principles

To ensure the trustworthiness of the results, the analytical method must be validated according to ICH Q2(R1) guidelines.[15] Key validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components. This is demonstrated by the absence of interfering peaks in blank samples at the retention times of the analytes.[2]
- Linearity: The method should produce results that are directly proportional to the concentration of the analyte within a given range. A correlation coefficient (R^2) of >0.99 is typically required.[6]
- Limit of Quantitation (LOQ) & Detection (LOD): The LOQ is the lowest concentration that can be quantified with acceptable precision and accuracy. The LOD is the lowest concentration that can be detected.[7] For nitrosamines, the LOQ must be sensitive enough to comply with regulatory limits (e.g., 0.5 ng/mL or 0.005 ppm).[6]
- Accuracy & Precision: Accuracy refers to the closeness of the measured value to the true value, while precision measures the repeatability of the results. Both are assessed at multiple concentration levels.[7][16]

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- Robustness: The method's reliability is tested by making small, deliberate variations in parameters like flow rate, column temperature, and mobile phase composition.[7]

Conclusion

This application note presents a detailed and robust UPLC-MS/MS method for the analysis of impurities in Losartan drug substance and product. By combining the high-resolution separation of UPLC with the sensitive and specific detection of tandem mass spectrometry, this protocol is well-suited for the stringent demands of pharmaceutical quality control. The provided methodologies for sample preparation and instrumental analysis, grounded in scientific principles, offer a reliable framework for ensuring the safety and quality of Losartan products, particularly in the context of controlling genotoxic impurities.

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